

# 2,6-Diamino-3-fluoro-4-(trifluoromethyl)pyridine molecular weight

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## Compound of Interest

**Compound Name:** 2,6-Diamino-3-fluoro-4-(trifluoromethyl)pyridine

**Cat. No.:** B1312496

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An In-Depth Technical Guide to **2,6-Diamino-3-fluoro-4-(trifluoromethyl)pyridine**: Properties, Synthesis, and Applications

## Executive Summary

This technical guide provides a comprehensive analysis of **2,6-Diamino-3-fluoro-4-(trifluoromethyl)pyridine**, a highly functionalized heterocyclic compound of significant interest to the pharmaceutical and agrochemical industries. The strategic incorporation of amino, fluoro, and trifluoromethyl moieties onto the pyridine scaffold imparts a unique combination of physicochemical properties that are highly desirable in modern drug discovery. This document details the compound's molecular characteristics, predicted spectroscopic profile, plausible synthetic strategies, and key applications. It serves as a critical resource for researchers and drug development professionals seeking to leverage this versatile building block for the creation of novel therapeutic agents and other advanced materials.

## Introduction: The Strategic Value of Fluorinated Pyridines

The landscape of medicinal chemistry is continually advancing through the development of novel molecular scaffolds that offer improved pharmacological profiles. Within this context, fluorinated heterocyclic compounds, particularly trifluoromethylpyridines (TFMPs), have emerged as indispensable tools.<sup>[1][2][3]</sup> The introduction of fluorine and trifluoromethyl (-CF<sub>3</sub>)

groups can profoundly influence a molecule's properties, including metabolic stability, lipophilicity, binding affinity, and pKa.[\[1\]](#)

**2,6-Diamino-3-fluoro-4-(trifluoromethyl)pyridine** is a prime example of a "privileged structure." It combines the unique electronic characteristics of the pyridine ring with multiple functional groups capable of forming key interactions with biological targets:

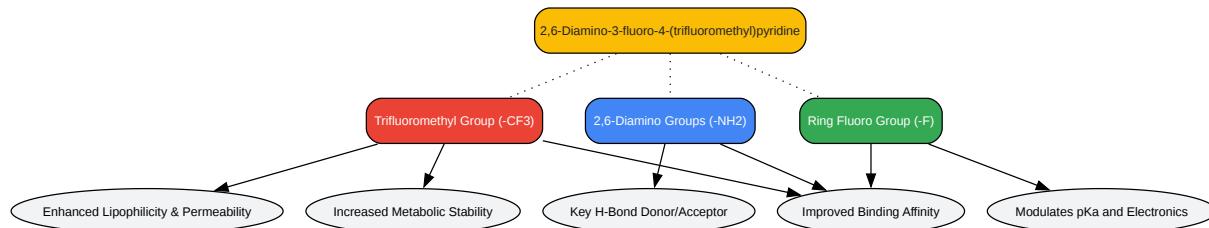
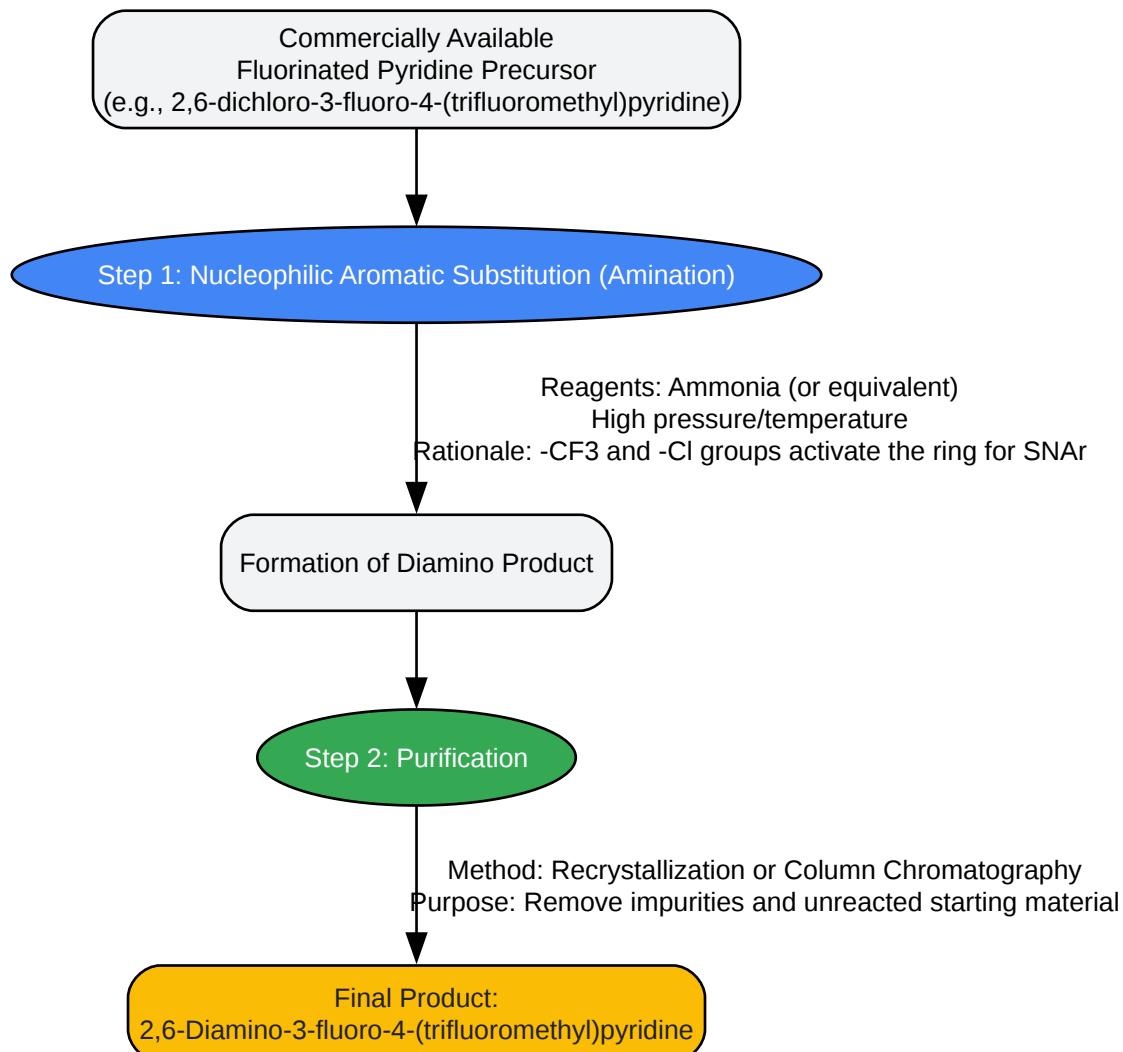
- The Trifluoromethyl Group (-CF<sub>3</sub>): A strongly electron-withdrawing group that enhances metabolic stability by blocking potential sites of oxidation and increases lipophilicity, which can improve cell membrane permeability.[\[1\]](#)
- The Fluoro Group (-F): A small, highly electronegative atom that can modulate local electronics and serve as a bioisostere for a hydrogen atom, often forming favorable hydrogen bonds or dipole interactions within protein binding pockets.
- The 2,6-Diamino Groups (-NH<sub>2</sub>): These groups are critical hydrogen bond donors and acceptors, enabling strong and specific interactions with target proteins like kinases. The diaminopyridine scaffold is a well-established pharmacophore in numerous therapeutic areas.

This guide provides a detailed exploration of this high-value chemical entity, from its fundamental properties to its practical application.

## Physicochemical and Structural Properties

The foundational step in utilizing any chemical building block is a thorough understanding of its intrinsic properties. **2,6-Diamino-3-fluoro-4-(trifluoromethyl)pyridine** is identified by the CAS number 737000-87-2.[\[4\]](#)[\[5\]](#)

## Molecular Structure

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## References

- 1. [nbinno.com](http://nbinno.com) [nbinno.com]
- 2. Synthesis and application of trifluoromethylpyridines as a key structural motif in active agrochemical and pharmaceutical ingredients - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Trifluoromethylpyridine: Its chemistry and applications [researchoutreach.org]
- 4. [scbt.com](http://scbt.com) [scbt.com]
- 5. 2,6-DIAMINO-3-FLUORO-4-(TRIFLUOROMETHYL)PYRIDINE | 737000-87-2 [chemicalbook.com]
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